

Essential Safety and Operational Guide for Handling Bdf 9148

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Compound of Interest

Compound Name: Bdf 9148

Cat. No.: B1667848

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Bdf 9148** (CAS No. 120838-62-2). The following procedural guidance is intended to ensure the safe handling, storage, and disposal of this compound, minimizing risks and establishing clear operational protocols.

Chemical Identification and Properties

Bdf 9148 is a Na(+)-channel modulator and cardiovascular agent. Its systematic IUPAC name is 4-(3-((1-(diphenylmethyl)-3-azetidinyloxy)-2-hydroxypropoxy)-1H-indole-2-carbonitrile.

Property	Value
CAS Number	120838-62-2
Molecular Formula	C ₂₈ H ₂₇ N ₃ O ₃
Molecular Weight	453.54 g/mol
Appearance	Solid
Solubility	Very slightly soluble in cold water.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive toxicological profile for **Bdf 9148** is not fully established, it is imperative to handle it with care, assuming potential hazards. The following PPE is mandatory when handling **Bdf 9148** to prevent exposure.

Hazard	Required PPE
Skin Contact	Chemical-resistant gloves (e.g., nitrile), lab coat.
Eye Contact	Safety glasses with side shields or goggles.
Inhalation	Use in a well-ventilated area. For operations that may generate dust or aerosols, a NIOSH-approved respirator is required.

General Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

Handling, Storage, and Disposal

Proper operational procedures are critical for maintaining the integrity of **Bdf 9148** and ensuring a safe laboratory environment.

Handling and Storage Plan

Procedure	Guideline
Handling	Avoid generating dust. Use in a chemical fume hood. Prevent contact with skin and eyes.
Storage	Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents.

Disposal Plan

Dispose of **Bdf 9148** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

Waste Type	Disposal Method
Unused Bdf 9148	Dispose of as hazardous chemical waste through a licensed contractor.
Contaminated Materials (e.g., gloves, wipes)	Place in a sealed, labeled container for hazardous waste disposal.

First Aid and Emergency Procedures

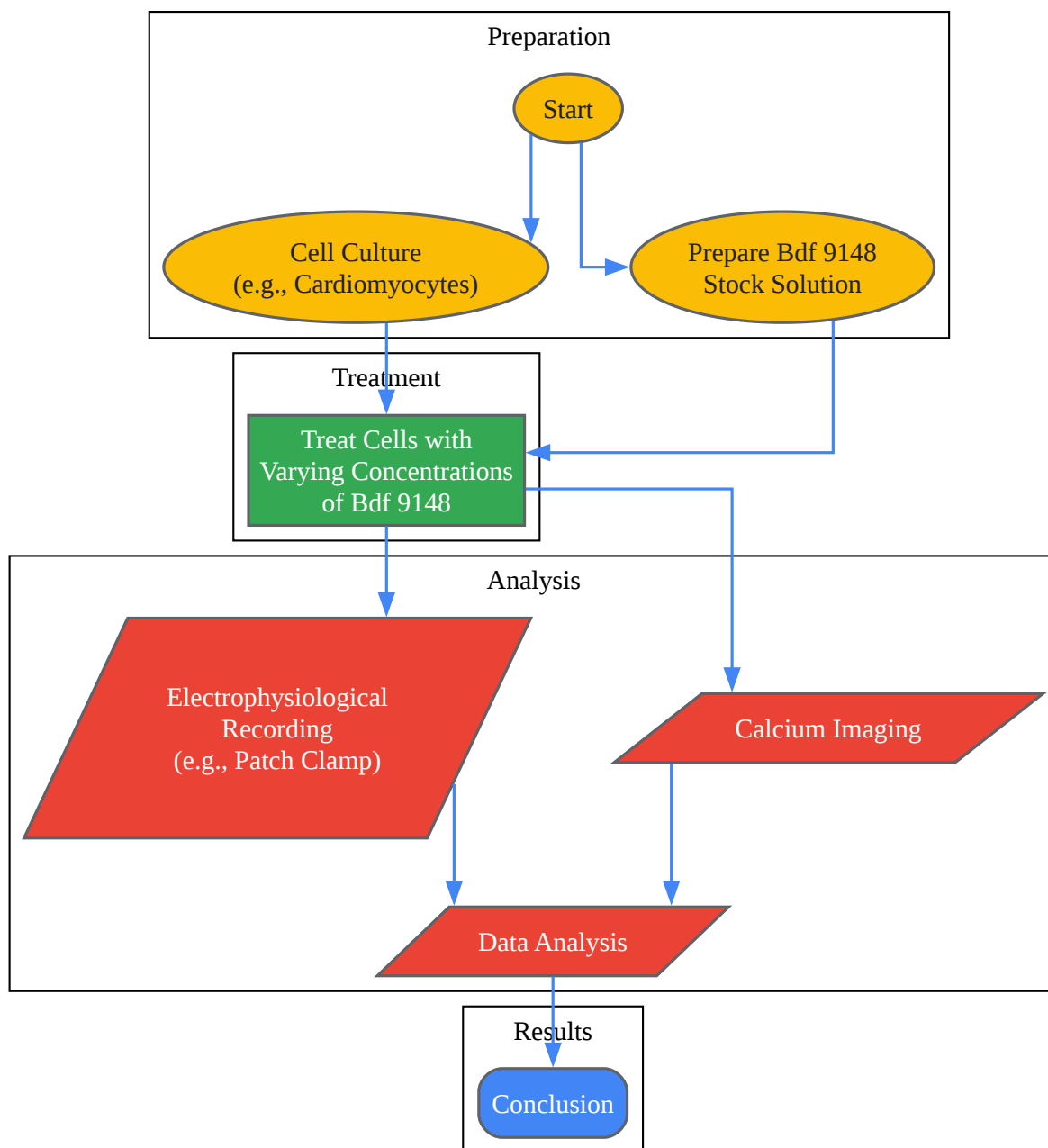
Immediate and appropriate first aid is essential in the event of exposure to **Bdf 9148**.

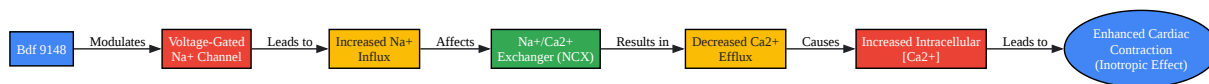
Exposure Route	First Aid Measures
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention immediately.

Experimental Workflow and Signaling Pathway

General Experimental Workflow for In Vitro Studies

The following diagram outlines a typical workflow for studying the effects of **Bdf 9148** on a cellular level.





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